

Navigating the Safe Disposal of NU6140: A Procedural Guide

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Compound of Interest

Compound Name: NU6140

Cat. No.: B1677024

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Researchers and drug development professionals handling **NU6140** are tasked with the critical responsibility of its proper disposal to ensure laboratory safety and environmental protection. In the absence of a specific Safety Data Sheet (SDS) detailing disposal procedures, this guide provides a comprehensive framework based on general best practices for hazardous chemical waste management, in accordance with regulatory standards set by the Environmental Protection Agency (EPA) and the Resource Conservation and Recovery Act (RCRA).

Core Principles of NU6140 Disposal

The proper disposal of **NU6140**, a potent cyclin-dependent kinase inhibitor, must be approached with the understanding that it is a potentially hazardous chemical waste. All laboratory personnel must be trained on hazardous waste management procedures.^[1]

Key steps for disposal include:

- **Waste Identification and Collection:** All materials contaminated with **NU6140**, including unused product, solutions, and contaminated labware (e.g., pipette tips, gloves, vials), should be collected as hazardous waste.
- **Container Management:** Use only appropriate, chemically compatible containers for waste storage.^[2] Containers must be in good condition, with secure, leak-proof closures.^[1] Plastic is often the preferred material.^[3]

- Labeling: Each waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**NU6140**," and a clear indication of the associated hazards (e.g., "Toxic").^[2]^[4] The date when waste is first added to the container should also be recorded.^[3]
- Segregation: Store **NU6140** waste separately from incompatible materials. A general best practice is to segregate acids from bases, and oxidizing agents from reducing agents and organic compounds.^[2]
- Storage in a Satellite Accumulation Area (SAA): Hazardous waste must be stored in a designated SAA at or near the point of generation.^[2]^[3]^[4] The SAA should be a well-ventilated area.^[1]
- Disposal Pickup: Contact your institution's Environmental Health and Safety (EH&S) department to arrange for the pickup and disposal of the hazardous waste.^[3] Do not dispose of **NU6140** down the drain or in regular trash.^[1]

Quantitative Data and Chemical Properties

Understanding the properties of **NU6140** is essential for safe handling and disposal.

Property	Value	Source
Molecular Weight	422.52 g/mol	^[5]
Formula	C ₂₃ H ₃₀ N ₆ O ₂	^[5]
Appearance	White Solid	^[6]
Solubility	Soluble in DMSO (up to 30 mg/ml) and Ethanol (up to 30 mg/ml).	^[7]
Storage	Desiccate at +4°C.	^[5]
CAS Number	444723-13-1	^[5]

Experimental Workflow for Disposal

The following diagram illustrates the step-by-step process for the proper disposal of **NU6140** waste.



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Figure 1. Procedural workflow for the safe disposal of **NU6140** waste.

Spill Management

In the event of a spill, immediately alert personnel in the area. Wearing appropriate Personal Protective Equipment (PPE), including gloves, lab coat, and safety glasses, is crucial. For a solid spill, carefully sweep the material to avoid dust generation and place it in a sealed container for disposal as hazardous waste. For a liquid spill, absorb the material with an inert absorbent and place it in a sealed container for disposal. The spill area should then be decontaminated.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **NU6140**, fostering a secure research environment and upholding environmental responsibility.

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